

Application Note: 4-Bromoimidazole-1-Sulfonyl Fluoride as a Modular PROTAC Linker

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Compound of Interest

Compound Name: 4-bromo-1H-imidazole-5-sulfonyl fluoride

CAS No.: 2137805-98-0

Cat. No.: B6589693

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Executive Summary

The development of Proteolysis Targeting Chimeras (PROTACs) is often bottlenecked by the synthesis of complex linker systems that define the spatial geometry between the E3 ligase and the Protein of Interest (POI). 4-Bromoimidazole-1-sulfonyl fluoride (4-Br-Im-SF) has emerged as a high-utility "linchpin" reagent. It combines a bromine handle for palladium-catalyzed cross-coupling and a sulfonyl fluoride (SO₂F) warhead for SuFEx click chemistry.

This guide provides a comprehensive protocol for utilizing 4-Br-Im-SF to construct rigid, heteroaromatic linkers that improve metabolic stability and permeability compared to traditional PEG or alkyl chains.

Technical Rationale & Mechanism

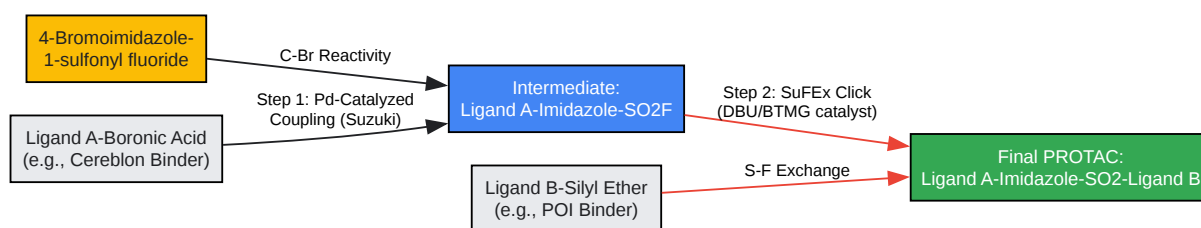
The Bifunctional Advantage

Traditional PROTAC synthesis often requires linear, multi-step protection/deprotection strategies. 4-Br-Im-SF enables a Convergent Synthesis Strategy via orthogonal reactivity:

- Site A (C–Br Bond): Reacts via Suzuki-Miyaura or Buchwald-Hartwig coupling. This attaches the "Anchor" ligand (e.g., E3 ligase binder) to the imidazole carbon backbone.
- Site B (N–SO₂F Bond): A latent electrophile (sulfamoyl fluoride class) that reacts specifically with silyl ethers or amines under SuFEx conditions. This attaches the "Warhead" ligand (POI binder).

Mechanism of Action

The imidazole core serves as a rigid spacer, reducing the entropic penalty of ternary complex formation. The sulfonyl fluoride moiety is stable in aqueous buffer but reacts rapidly with nucleophiles when activated, forming a stable sulfonamide or sulfamate linkage.



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Figure 1: Convergent assembly of a PROTAC using the 4-Br-Im-SF hub. The C-Br bond is functionalized first, followed by the SuFEx reaction.

Experimental Protocols

Synthesis of 4-Bromoimidazole-1-Sulfonyl Fluoride

Note: This reagent is generated from commercially available 4-bromo-1H-imidazole.

Reagents:

- 4-Bromo-1H-imidazole (CAS: 2302-25-2)[1][2][3]
- Sulfuryl Fluoride (SO₂F₂) gas (or surrogate: 1,1'-fluorosulfonyl-diimidazole)
- Triethylamine (Et₃N)

- Dichloromethane (DCM), anhydrous

Protocol:

- Setup: In a fume hood, dissolve 4-bromo-1H-imidazole (1.0 eq) and Et₃N (1.5 eq) in anhydrous DCM (0.2 M) in a round-bottom flask.
- Activation: Introduce SO₂F₂ gas (bubbling) or add the solid surrogate (1.2 eq) at 0°C.
- Reaction: Stir at room temperature (RT) for 2–4 hours. Monitor by TLC (the product is less polar than the starting material) or LC-MS.
- Workup: Wash with water (x2) and brine. Dry over Na₂SO₄ and concentrate in vacuo.
- Purification: Flash column chromatography (Hexane/EtOAc). The product is a white crystalline solid.
 - Stability Note: Store at -20°C under argon. The N-SO₂F bond is stable to hydrolysis at neutral pH.

Step 1: Attachment of Ligand A (Suzuki Coupling)

This step attaches the E3 ligase binder (e.g., Thalidomide analog) to the imidazole C4 position.

Reagents:

- 4-Br-Im-SF (1.0 eq)
- Ligand-Boronic Acid/Pinacol Ester (1.1 eq)
- Pd(dppf)Cl₂·DCM (5 mol%)
- K₂CO₃ (3.0 eq)
- Dioxane/Water (4:1)

Protocol:

- Degassing: Sparge the solvent mixture with nitrogen for 15 minutes.

- Assembly: Combine 4-Br-Im-SF, Ligand-Boronate, Pd catalyst, and base in a sealed tube.
- Reaction: Heat to 80°C for 4–12 hours.
 - Critical Check: Ensure the temperature does not exceed 100°C to prevent thermal degradation of the sulfonyl fluoride.
- Workup: Dilute with EtOAc, wash with water, dry, and concentrate.
- Validation: Verify the retention of the -SO₂F peak in ¹⁹F NMR (typically ~ +30 to +40 ppm relative to CFCl₃).

Step 2: SuFEx Ligation to Ligand B

This step connects the Target Protein ligand via a silyl ether (forming a sulfonate) or amine (forming a sulfamide).

Reagents:

- Intermediate (Ligand A-Im-SF) (1.0 eq)
- Ligand B-TMS ether (for linkage to alcohol) OR Ligand B-Amine (1.1 eq)
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (20 mol%) or BTMG (catalytic)
- Acetonitrile (MeCN), anhydrous

Protocol:

- Mixing: Dissolve the Intermediate and Ligand B in MeCN (0.1 M).
- Initiation: Add DBU catalyst at RT.
- Reaction: Stir for 1–12 hours. SuFEx is typically fast.
 - Observation: The reaction is often accompanied by the release of TMS-F (gas) or HF salts.

- Purification: Direct preparative HPLC (Reverse Phase, C18). The sulfonamide/sulfate linkage is stable to standard acidic mobile phases (0.1% TFA).

Data Analysis & Troubleshooting

Characterization Table

Analytical Method	Expected Signal	Interpretation
^1H NMR	Imidazole C-H singlets (shifted)	Confirms substitution at C4.
^{19}F NMR	Singlet, +35 to +45 ppm	Intact Sulfonyl Fluoride (Starting Material/Intermediate).
^{19}F NMR	Signal Disappears	Successful SuFEx reaction (Product formed).
LC-MS	$[\text{M}+\text{H}]^+$	Mass shift corresponding to Br loss (Step 1) or F loss (Step 2).

Troubleshooting Guide

- Issue: Loss of SO_2F group during Suzuki coupling.
 - Cause: Hydrolysis due to high pH/temperature.
 - Solution: Use anhydrous conditions with CsF (Cesium Fluoride) instead of aqueous carbonate, or lower temperature to 60°C with a more active catalyst (e.g., Pd-XPhos).
- Issue: No reaction in SuFEx step.
 - Cause: Steric hindrance on Ligand B.
 - Solution: Switch catalyst to BEMP or use a "Silyl-SuFEx" approach (activate Ligand B as a TMS-ether first).

References

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- SuFEx as a New Generation of Click Chemistry: Synthesis and Development of Linkers. Source: National Science Review (2023). URL:[[Link](#)]
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Sources

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